

An In-depth Technical Guide to Lead(II) Chlorate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead chlorate

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This technical guide provides a comprehensive overview of the chemical and physical properties of lead(II) chlorate, including its molecular formula and weight. It also outlines a general synthesis pathway, its thermal decomposition, and relevant safety and handling protocols.

Core Properties of Lead(II) Chlorate

Lead(II) chlorate is an inorganic compound with the chemical formula $\text{Pb}(\text{ClO}_3)_2$. It is a white, crystalline solid that is highly soluble in water.

Table 1: Molecular and Physical Properties of Lead(II) Chlorate

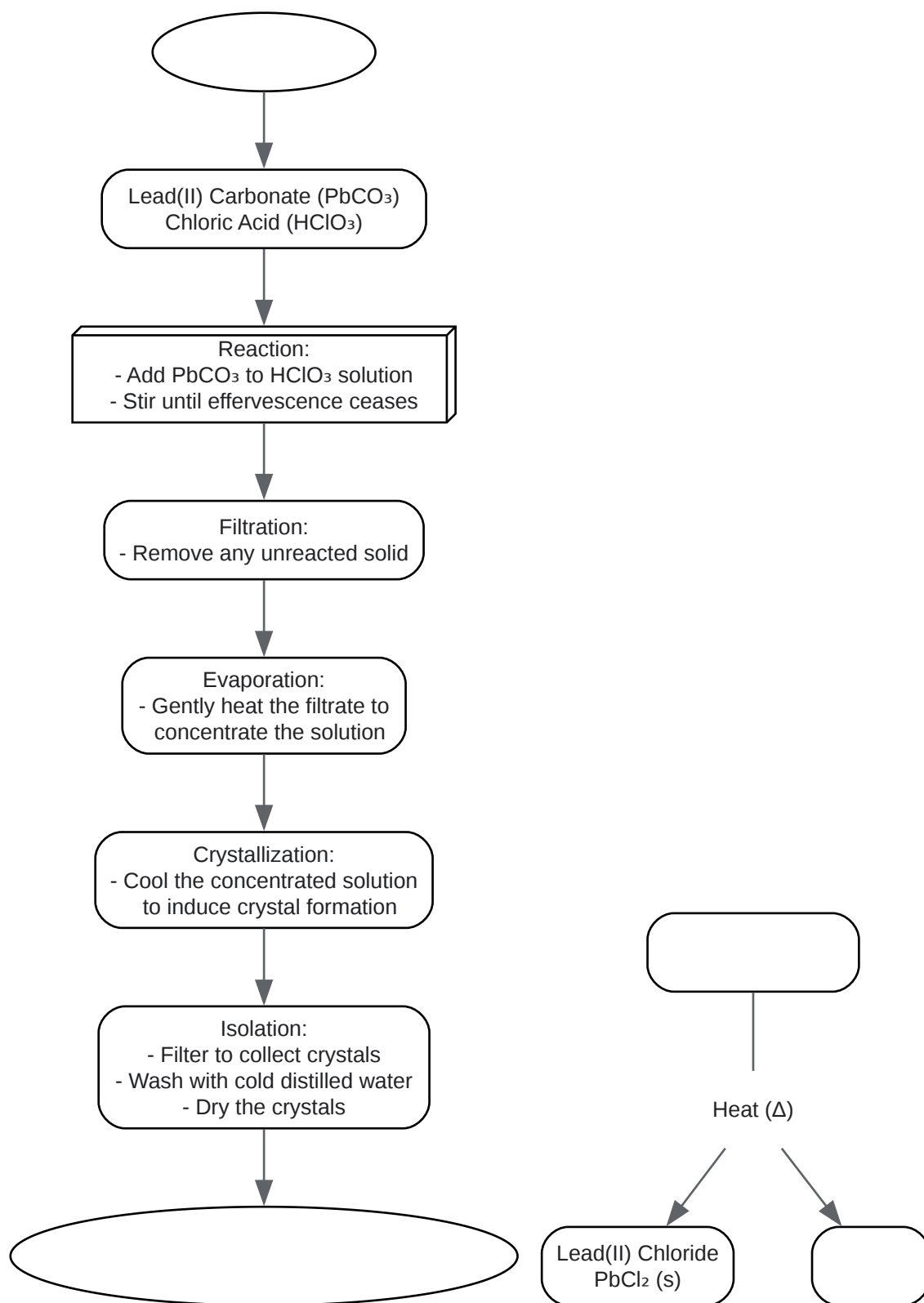
Property	Value
Molecular Formula	$\text{Pb}(\text{ClO}_3)_2$ [1]
Molecular Weight	Approximately 374.10 g/mol
Appearance	White crystalline solid [2]
Solubility in Water	Highly soluble [2]
Decomposition Temperature	Decomposes upon heating [2]

Synthesis of Lead(II) Chlorate

A detailed, validated experimental protocol for the synthesis of lead(II) chlorate is not readily available in the public domain. However, a plausible general synthesis route involves the reaction of lead(II) carbonate with chloric acid. This acid-base reaction would yield lead(II) chlorate, water, and carbon dioxide.

Reaction: $\text{PbCO}_3(\text{s}) + 2\text{HClO}_3(\text{aq}) \rightarrow \text{Pb}(\text{ClO}_3)_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ [3][4][5][6]

Experimental Workflow: General Synthesis of Lead(II) Chlorate

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- To cite this document: BenchChem. [An In-depth Technical Guide to Lead(II) Chlorate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078914#lead-chlorate-molecular-formula-and-weight]

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